

An In-depth Technical Guide to Oligopeptide-10: Discovery, Mechanism, and Antimicrobial Efficacy

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Compound of Interest

Compound Name: Oligopeptide-10

Cat. No.: B3393735

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Abstract

Oligopeptide-10 is a synthetic, 15-amino acid antimicrobial peptide (AMP) that has garnered significant attention for its potent and broad-spectrum activity, particularly against the Gram-positive bacterium *Cutibacterium acnes* (formerly *Propionibacterium acnes*), a key contributor to the pathophysiology of acne vulgaris. This technical guide provides a comprehensive overview of the discovery, origin, and mechanism of action of **Oligopeptide-10**. It details its antimicrobial efficacy through a summary of available quantitative data and outlines the experimental protocols for key assays used to evaluate its activity. Furthermore, this guide presents visual representations of its proposed mechanism of action and relevant experimental workflows to facilitate a deeper understanding for researchers and professionals in the field of drug development.

Discovery and Origin

Oligopeptide-10 is a synthetically designed bioactive peptide.^{[1][2]} Its development was a result of research into antimicrobial peptides, which are naturally occurring components of the innate immune system in a wide range of organisms. The specific amino acid sequence of **Oligopeptide-10** is Phe-Ala-Lys-Ala-Leu-Lys-Ala-Leu-Leu-Lys-Ala-Leu-Lys-Ala-Leu. This sequence was designed to optimize its antimicrobial properties, particularly against bacteria

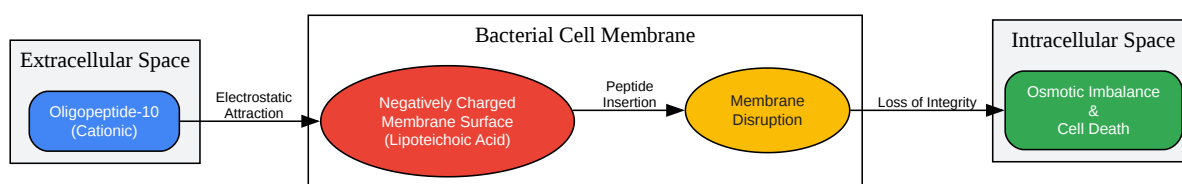
implicated in skin conditions. It is also known by the trade name Granactive **Oligopeptide-10**.
[3]

Mechanism of Action

The primary mechanism of action of **Oligopeptide-10** is the disruption of the bacterial cell membrane. As a cationic peptide, it is electrostatically attracted to the negatively charged components of bacterial membranes, such as lipoteichoic acids in Gram-positive bacteria. This initial binding is a critical step that facilitates the subsequent disruption of the membrane's integrity.

Upon binding, **Oligopeptide-10** is believed to insert into the lipid bilayer, leading to the formation of pores or channels. This disruption of the membrane structure compromises its function as a selective barrier, resulting in an osmotic imbalance, leakage of essential intracellular components, and ultimately, bacterial cell death. This rapid, membrane-targeted action is considered a "mechanical" mode of killing, which is suggested to have a low probability of inducing bacterial resistance compared to traditional antibiotics that often target specific metabolic pathways.

The following diagram illustrates the proposed signaling pathway for **Oligopeptide-10**'s interaction with the bacterial cell membrane:



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Proposed mechanism of **Oligopeptide-10** action.

Antimicrobial Spectrum and Efficacy

Oligopeptide-10 demonstrates broad-spectrum antimicrobial activity, with particular potency against Gram-positive bacteria. Its efficacy has been highlighted against *Cutibacterium acnes*, making it a promising agent for acne treatment. While specific MIC values from peer-reviewed literature are not readily available for a wide range of microorganisms, some studies on other antimicrobial peptides provide a reference for the expected efficacy. For instance, novel antimicrobial peptides have shown MIC values in the range of 2-4 µg/mL against various strains of *C. acnes*. Another study reported an antimicrobial peptide with an MIC of 0.6 µg/ml against *P. acnes*.

Time-kill kinetic assays have demonstrated the rapid bactericidal activity of similar antimicrobial peptides. For example, some peptides at their MIC can cause a significant reduction in *C. acnes* viability within hours. One study on a different peptide showed a 99.9% reduction in *P. acnes* colony-forming units (CFU) within 15 minutes in an environment mimicking sebaceous gland secretions.

Table 1: Summary of Antimicrobial Efficacy Data (Illustrative based on similar peptides)

Microorganism	Assay Type	Concentration	Result	Reference
Cutibacterium acnes	MIC	2-4 µg/mL	Inhibition of growth	
Cutibacterium acnes	MIC	0.6 µg/mL	Inhibition of growth	
Cutibacterium acnes	Time-Kill Assay	1x MIC	3.73-4.42 log ₁₀ reduction in 8 hours	
Propionibacterium acnes	Time-Kill Assay	Not Specified	99.9% kill in 15 minutes	

Experimental Protocols

Minimum Inhibitory Concentration (MIC) Assay

The following is a generalized broth microdilution protocol for determining the MIC of **Oligopeptide-10**.

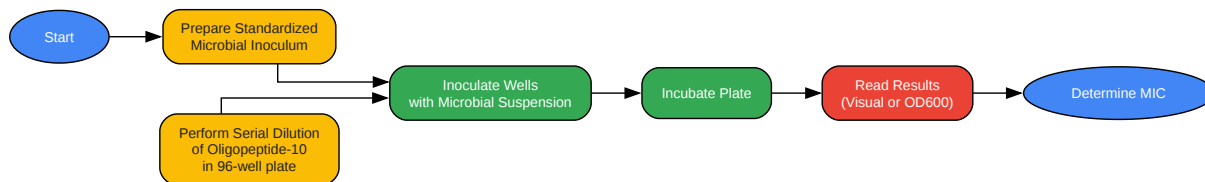
Objective: To determine the lowest concentration of **Oligopeptide-10** that inhibits the visible growth of a specific microorganism.

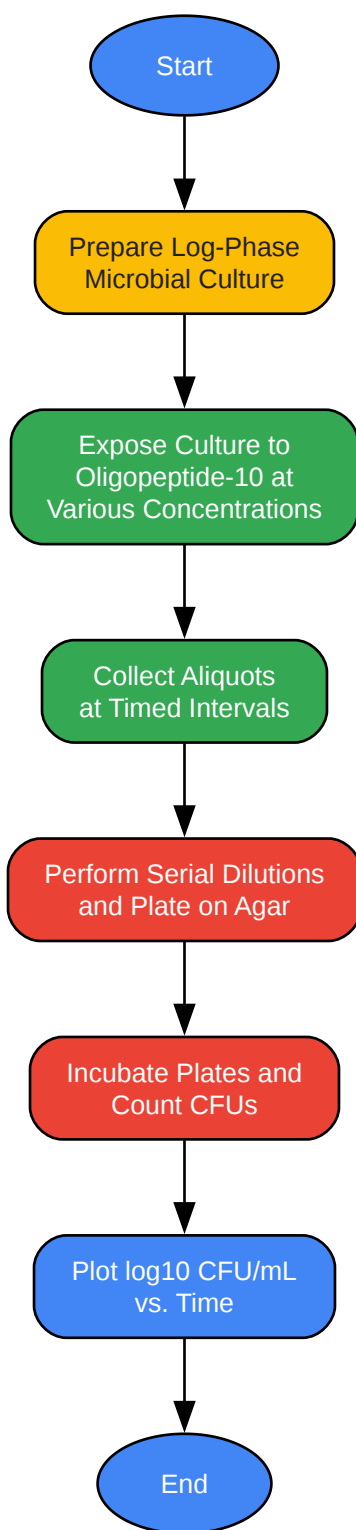
Materials:

- **Oligopeptide-10**
- Target microorganism (e.g., *Cutibacterium acnes*, *Staphylococcus aureus*)
- Appropriate broth medium (e.g., Mueller-Hinton Broth, Brain Heart Infusion Broth)
- Sterile 96-well microtiter plates
- Spectrophotometer
- Incubator

Procedure:

- Preparation of Inoculum: Culture the target microorganism overnight in the appropriate broth. Dilute the culture to achieve a standardized concentration (e.g., 5×10^5 CFU/mL).
- Serial Dilution of **Oligopeptide-10**: Prepare a series of twofold dilutions of **Oligopeptide-10** in the broth medium directly in the 96-well plate.
- Inoculation: Add the standardized microbial inoculum to each well containing the diluted peptide. Include a positive control (inoculum without peptide) and a negative control (broth only).
- Incubation: Incubate the plate under appropriate conditions (temperature, time, and atmosphere) for the specific microorganism.
- Determination of MIC: The MIC is determined as the lowest concentration of **Oligopeptide-10** at which there is no visible growth (turbidity) of the microorganism. This can be assessed visually or by measuring the optical density at 600 nm (OD600) using a spectrophotometer.





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